

# Chemical structure and properties of Exatecan Intermediate 7

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## Compound of Interest

Compound Name: Exatecan Intermediate 7

Cat. No.: B12092213

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## An In-Depth Technical Guide to Exatecan Intermediate 7

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **Exatecan Intermediate 7**, a key precursor in the manufacturing of the potent topoisomerase I inhibitor, Exatecan. This document is intended to serve as a valuable resource for researchers and professionals involved in the development and synthesis of novel anti-cancer therapeutics.

## Chemical Structure and Properties

**Exatecan Intermediate 7**, identified by the CAS number 182182-32-7, is chemically known as N-[3-fluoro-7-(hydroxyimino)-4-methyl-8-oxo-5,6,7,8-tetrahydronaphthalen-1-yl]acetamide.<sup>[1][2]</sup> Its molecular formula is C<sub>13</sub>H<sub>13</sub>FN<sub>2</sub>O<sub>3</sub>.<sup>[3][4]</sup>

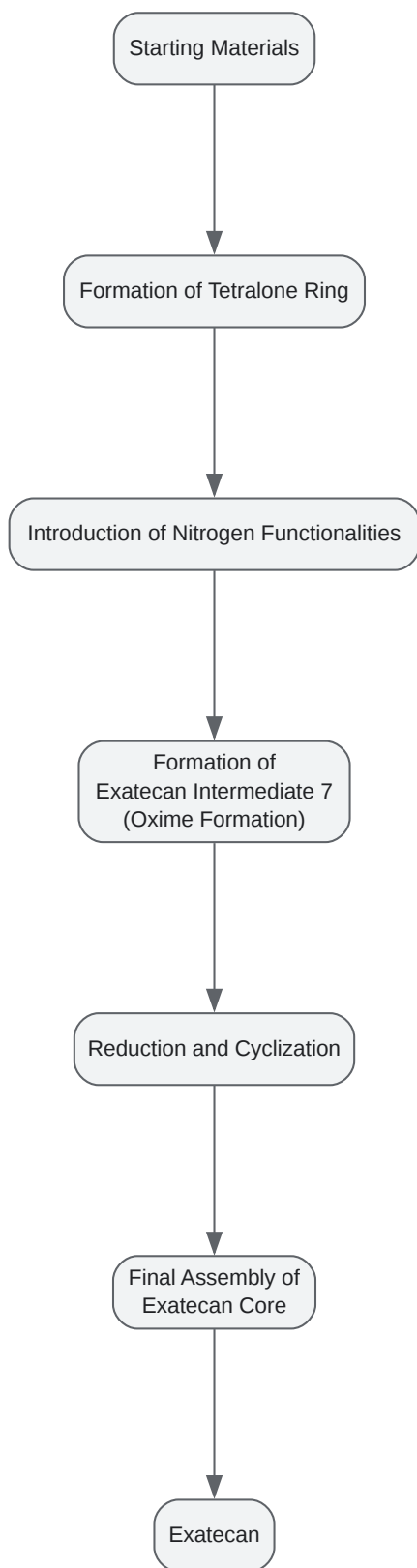
Below is a summary of its key chemical and physical properties:

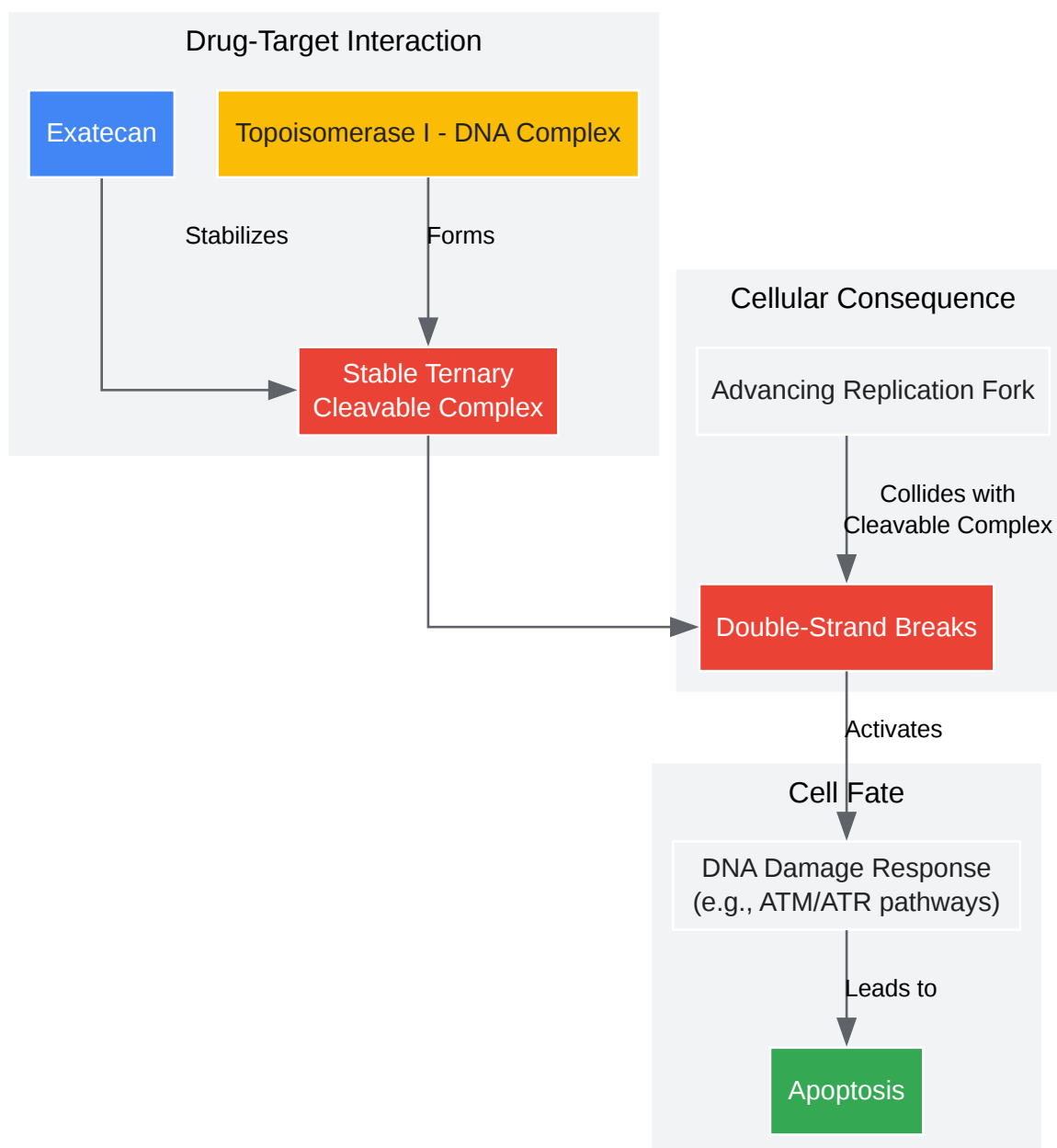
Property	Value	Reference
CAS Number	182182-32-7	[5][6]
IUPAC Name	N-[3-fluoro-7-(hydroxyimino)-4-methyl-8-oxo-5,6,7,8-tetrahydronaphthalen-1-yl]acetamide	[1][2]
Molecular Formula	C13H13FN2O3	[3][4]
Molecular Weight	264.25 g/mol	[4]

## Role in Exatecan Synthesis

**Exatecan Intermediate 7** is a crucial building block in the total synthesis of Exatecan. The synthesis of Exatecan is a multi-step process, and the formation of this intermediate is a key step in constructing the core structure of the final active pharmaceutical ingredient.

The following diagram illustrates a logical workflow for the synthesis of Exatecan, highlighting the position of Intermediate 7.





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## References

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